

Heptyl Propionate: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Heptyl propionate*

Cat. No.: *B1594045*

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Heptyl propionate (C₁₀H₂₀O₂) is an ester recognized for its characteristic fruity and floral aroma, leading to its application in the flavor and fragrance industries. A thorough understanding of its physical properties, specifically its boiling point and density, is crucial for its synthesis, purification, and formulation in various commercial products. This guide provides a detailed overview of these key parameters, including experimental methodologies for their determination.

Quantitative Data Summary

The boiling point and density of **heptyl propionate** have been reported across various sources. The slight variations in these values can be attributed to differences in experimental conditions, such as atmospheric pressure and sample purity. A summary of the reported data is presented below for comparative analysis.

Physical Property	Value	Conditions	Source(s)
Boiling Point	209.7 °C	at 760 mmHg	[1]
210 °C	Not specified	[2]	
210.04 °C	Not specified	[3]	
227.50 °C	Not specified	[4]	
Density	0.8636 g/cm ³	Not specified	[3]
0.8640 to 0.8680 g/cm ³	at 25.00 °C	[5]	
0.8679 g/cm ³	Not specified	[4]	
0.869 g/cm ³	Not specified	[6]	
0.874 g/cm ³	Not specified	[1][2]	

Experimental Protocols

The determination of the boiling point and density of liquid esters like **heptyl propionate** follows well-established laboratory procedures. These protocols are fundamental in the characterization and quality control of such chemical compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For an organic liquid such as **heptyl propionate**, this is typically determined through distillation.

Apparatus:

- Round-bottom flask
- Heating mantle or water bath
- Condenser (e.g., Liebig condenser)

- Thermometer and adapter
- Receiving flask
- Boiling chips

Procedure:

- The liquid sample (**heptyl propionate**) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Cooling water is circulated through the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises, and its temperature is recorded by the thermometer.
- The vapor then passes into the condenser, where it cools and liquefies, and the resulting distillate is collected in the receiving flask.
- The boiling point is recorded as the temperature at which the vapor temperature remains constant while the liquid is actively boiling and condensing.

Determination of Density

The density of a liquid is its mass per unit volume. It is a fundamental physical property that can be used to identify a substance and assess its purity.

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume) or an automated density meter.
- Analytical balance

- Constant temperature bath

Procedure (using a pycnometer):

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed.
- The pycnometer is then filled with the liquid sample (**heptyl propionate**), ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature bath (e.g., at 25°C) to allow the liquid to reach thermal equilibrium.
- Any excess liquid that expands out of the capillary is carefully removed.
- The pycnometer, filled with the sample, is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the experimental characterization of a synthesized ester like **heptyl propionate**, focusing on the determination of its boiling point.

Workflow for Ester Synthesis and Characterization.

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